Reproducibility of 3-Deazaneplanocin A (DZNep) Effects: A Comparative Guide

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Compound of Interest

Compound Name:	*3-Deazaneplanocin A*
Cat. No.:	*B15603707*

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Introduction

3-Deazaneplanocin A (DZNep) is a carbocyclic analog of adenosine that has garnered significant interest in cancer research for its epigenetic modifying properties. It primarily functions as an inhibitor of S-adenosyl-L-homocysteine (SAH) hydrolase, leading to the intracellular accumulation of SAH.[1][2][3] This accumulation, in turn, competitively inhibits S-adenosyl-L-methionine (SAM)-dependent methyltransferases, most notably the Enhancer of zeste homolog 2 (EZH2), the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).[1][4][5] Inhibition of EZH2 leads to a reduction in histone H3 lysine 27 trimethylation (H3K27me3), a key repressive epigenetic mark, thereby reactivating silenced tumor suppressor genes.[1][2] This guide provides a comparative analysis of the reproducibility of DZNep's effects across various studies, focusing on its impact on cell viability, apoptosis, cell cycle, and target modulation.

Mechanism of Action of 3-Deazaneplanocin A (DZNep)

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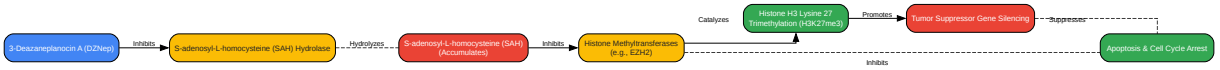
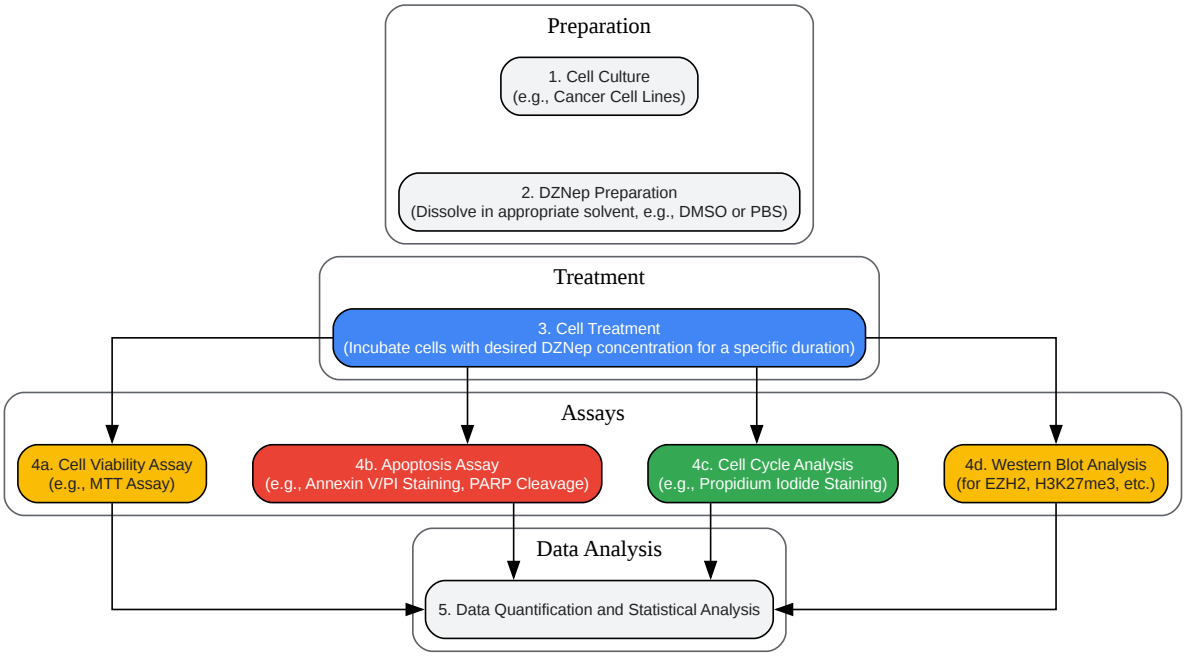
DZNep's primary mechanism of action is the inhibition of SAH hydrolase. This leads to an accumulation of SAH, which then inhibits histone methyltransferases (HMTs), including EZH2. The reduction in EZH2 activity results in decreased H3K27me3 levels and the reactivation of tumor suppressor genes, ultimately leading to anti-cancer effects such as apoptosis and cell cycle arrest.[1][2][5]





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